

An In-depth Technical Guide to 4-Oxobutanenitrile: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 4-Oxobutanenitrile

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Abstract

4-Oxobutanenitrile, a bifunctional molecule featuring both a nitrile and an aldehyde group, serves as a versatile building block in organic synthesis. Its unique chemical reactivity allows for its participation in a variety of chemical transformations, making it a valuable precursor for the synthesis of diverse and complex molecules. This technical guide provides a comprehensive overview of the molecular properties, synthesis, and key applications of **4-oxobutanenitrile**, with a particular focus on its role in the synthesis of heterocyclic compounds of medicinal interest. Detailed experimental protocols and a summary of its chemical reactivity are presented to facilitate its use in research and development.

Molecular Properties of 4-Oxobutanenitrile

4-Oxobutanenitrile, also known as 3-cyanopropionaldehyde, is a colorless liquid at room temperature. Its key molecular and physical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C4H5NO	[1]
Molecular Weight	83.09 g/mol	[1]
IUPAC Name	4-oxobutanenitrile	
Synonyms	3-Cyanopropionaldehyde, 3- Formylpropionitrile	[1]
CAS Number	3515-93-3	
Boiling Point	209.4 °C at 760 mmHg	
Density	0.974 g/cm³	

Synthesis of 4-Oxobutanenitrile

The synthesis of **4-oxobutanenitrile** can be achieved through various methods. A common laboratory-scale synthesis involves the oxidation of 4-hydroxybutanenitrile.

Experimental Protocol: Oxidation of 4-Hydroxybutanenitrile

This protocol describes the synthesis of **4-oxobutanenitrile** via the oxidation of 4-hydroxybutanenitrile using pyridinium chlorochromate (PCC).

Materials:

- 4-Hydroxybutanenitrile
- Pyridinium chlorochromate (PCC)
- Dichloromethane (anhydrous)
- Silica gel
- Sodium bicarbonate (saturated aqueous solution)

- Magnesium sulfate (anhydrous)
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Chromatography column

Procedure:

- In a clean, dry round-bottom flask, dissolve 4-hydroxybutanenitrile (1.0 eq) in anhydrous dichloromethane.
- Add pyridinium chlorochromate (PCC) (1.5 eq) to the solution in one portion.
- Stir the reaction mixture vigorously at room temperature for 2-3 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion of the reaction, dilute the mixture with diethyl ether and filter through a pad of silica gel to remove the chromium salts.
- Wash the filtrate with a saturated aqueous solution of sodium bicarbonate, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- The crude product can be further purified by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent.

Chemical Reactivity and Applications

The presence of both a nitrile and an aldehyde functional group imparts a rich chemical reactivity to **4-oxobutanenitrile**. It can undergo reactions typical of both functionalities, including oxidation, reduction, and nucleophilic addition.

Key Reactions of 4-Oxobutanenitrile

Reaction Type	Reagents	Product
Oxidation	e.g., Jones reagent (CrO ₃ /H ₂ SO ₄)	4-Oxobutanoic acid
Reduction	e.g., Sodium borohydride (NaBH ₄)	4-Hydroxybutanenitrile
Michael Addition	Nucleophiles (e.g., malonates, amines)	Adduct at the β -position to the nitrile

Application in Heterocyclic Synthesis: Synthesis of Substituted Pyrimidines

A significant application of **4-oxobutanenitrile** is its use as a precursor in the synthesis of substituted pyrimidines, which are important scaffolds in medicinal chemistry. The reaction involves the condensation of **4-oxobutanenitrile** with a guanidine derivative.

Experimental Protocol: Synthesis of a 2-Amino-4-substituted Pyrimidine

This protocol outlines a general procedure for the synthesis of a 2-aminopyrimidine derivative from **4-oxobutanenitrile** and guanidine carbonate.

Materials:

- **4-Oxobutanenitrile**
- Guanidine carbonate
- Ethanol
- Sodium ethoxide
- Round-bottom flask
- Reflux condenser

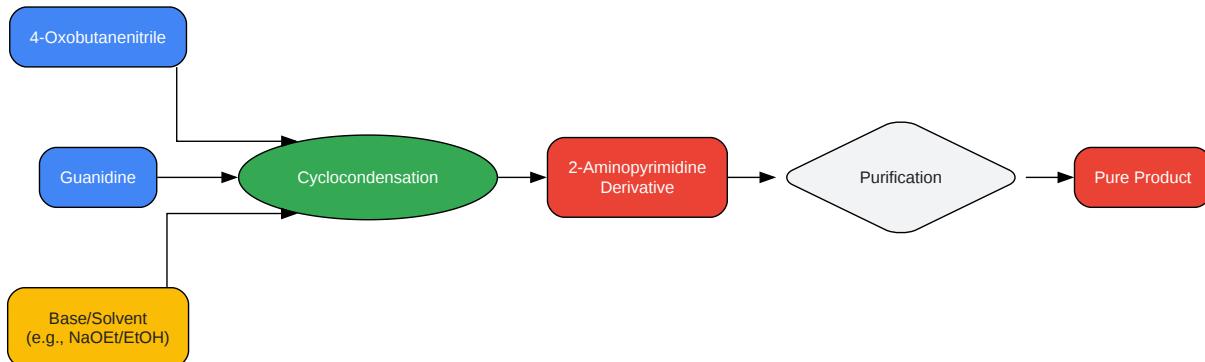
- Magnetic stirrer

Procedure:

- Prepare a solution of sodium ethoxide in ethanol by dissolving sodium metal in absolute ethanol.
- In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, add **4-oxobutanenitrile** (1.0 eq) and guanidine carbonate (1.1 eq) to the sodium ethoxide solution.
- Heat the reaction mixture to reflux and maintain for 4-6 hours. Monitor the reaction by TLC.
- After the reaction is complete, cool the mixture to room temperature and neutralize with a dilute acid (e.g., acetic acid).
- Remove the solvent under reduced pressure.
- The crude product can be purified by recrystallization or column chromatography.

Logical Workflow: Synthesis of a 2-Aminopyrimidine Derivative

The following diagram illustrates the logical workflow for the synthesis of a 2-aminopyrimidine derivative starting from **4-oxobutanenitrile**.



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Caption: Logical workflow for the synthesis of a 2-aminopyrimidine derivative.

Conclusion

4-Oxobutanenitrile is a valuable and versatile building block in organic synthesis. Its bifunctional nature allows for a wide range of chemical transformations, making it a key intermediate in the preparation of more complex molecules, including pharmaceutically relevant heterocyclic compounds. The experimental protocols and reactivity data presented in this guide are intended to provide a solid foundation for researchers and drug development professionals to utilize this compound in their synthetic endeavors. The continued exploration of the reactivity of **4-oxobutanenitrile** is expected to lead to the discovery of novel synthetic methodologies and the development of new bioactive molecules.

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References

- 1. 4-Oxobutanenitrile | C4H5NO | CID 77049 - PubChem [pubchem.ncbi.nlm.nih.gov]
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